

Physical properties of 2-Methoxyethyl acetate boiling point and melting point

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxyethyl acetate

Cat. No.: B086879

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **2-Methoxyethyl Acetate**: Boiling and Melting Point

This technical guide provides a comprehensive overview of the boiling and melting points of **2-Methoxyethyl acetate**, tailored for researchers, scientists, and drug development professionals. The document presents quantitative data in a structured format, details relevant experimental protocols, and includes a visual representation of the determination workflow.

Physical Properties of 2-Methoxyethyl Acetate

2-Methoxyethyl acetate, also known as ethylene glycol monomethyl ether acetate (EGMEA) or methyl cellosolve acetate, is a colorless liquid with a mild, ether-like odor.^[1] It is a versatile solvent used in various industrial applications, including in the manufacturing of lacquers, dopes, and for textile printing.^[2] Accurate knowledge of its physical properties, such as boiling and melting points, is crucial for its proper handling, application, and for ensuring safety in a laboratory and industrial settings.

Data Presentation

The boiling and melting points of **2-Methoxyethyl acetate** from various sources are summarized in the table below for easy comparison.

Physical Property	Value (°C)	Value (°F)	References
Boiling Point	145 °C	293 °F	[2] [3] [4] [5] [6]
Melting Point	-65 °C	-85 °F	[2] [3] [4] [5] [6]

Experimental Protocols for Determination

The determination of boiling and melting points is a fundamental procedure in the characterization of chemical substances. The following sections detail the standard methodologies employed for these measurements.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[\[7\]](#) For accurate determination, several methods can be employed, with the choice often depending on the quantity of the substance available.

2.1.1. Distillation Method This method is suitable when a larger volume of the liquid (typically > 5 mL) is available and also serves to purify the sample.[\[7\]](#)

- **Apparatus:** A standard distillation setup is assembled, consisting of a distillation flask, a condenser, a receiving flask, and a thermometer.
- **Procedure:**
 - The liquid sample is placed in the distillation flask along with boiling chips to ensure smooth boiling.
 - The apparatus is heated, and the liquid is brought to a boil.
 - The thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask to accurately measure the temperature of the vapor that is distilling.
 - The temperature is recorded when the liquid is boiling steadily and the vapor is condensing and dripping into the receiving flask at a constant rate. This stable temperature is the boiling point of the liquid.[\[8\]](#)

2.1.2. Micro or Mini Scale (Capillary) Method This method is ideal when only a small amount of the substance is available.[7]

- Apparatus: A melting point apparatus or a Thiele tube, a small test tube, a thermometer, and a capillary tube sealed at one end.[9][10]
- Procedure:
 - A small amount of the liquid is placed in the small test tube.
 - A capillary tube, sealed at one end, is inverted and placed into the liquid.
 - The test tube is attached to a thermometer and heated in a melting point apparatus or a Thiele tube filled with a heating oil.[9][10]
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - Heating is continued until a steady stream of bubbles is observed.
 - The heat source is then removed, and the liquid is allowed to cool.
 - The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[8]

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state.[11] For a pure crystalline solid, this transition occurs over a narrow temperature range.

2.2.1. Capillary Method This is the most common and standard technique for determining the melting point of a solid.[1][11]

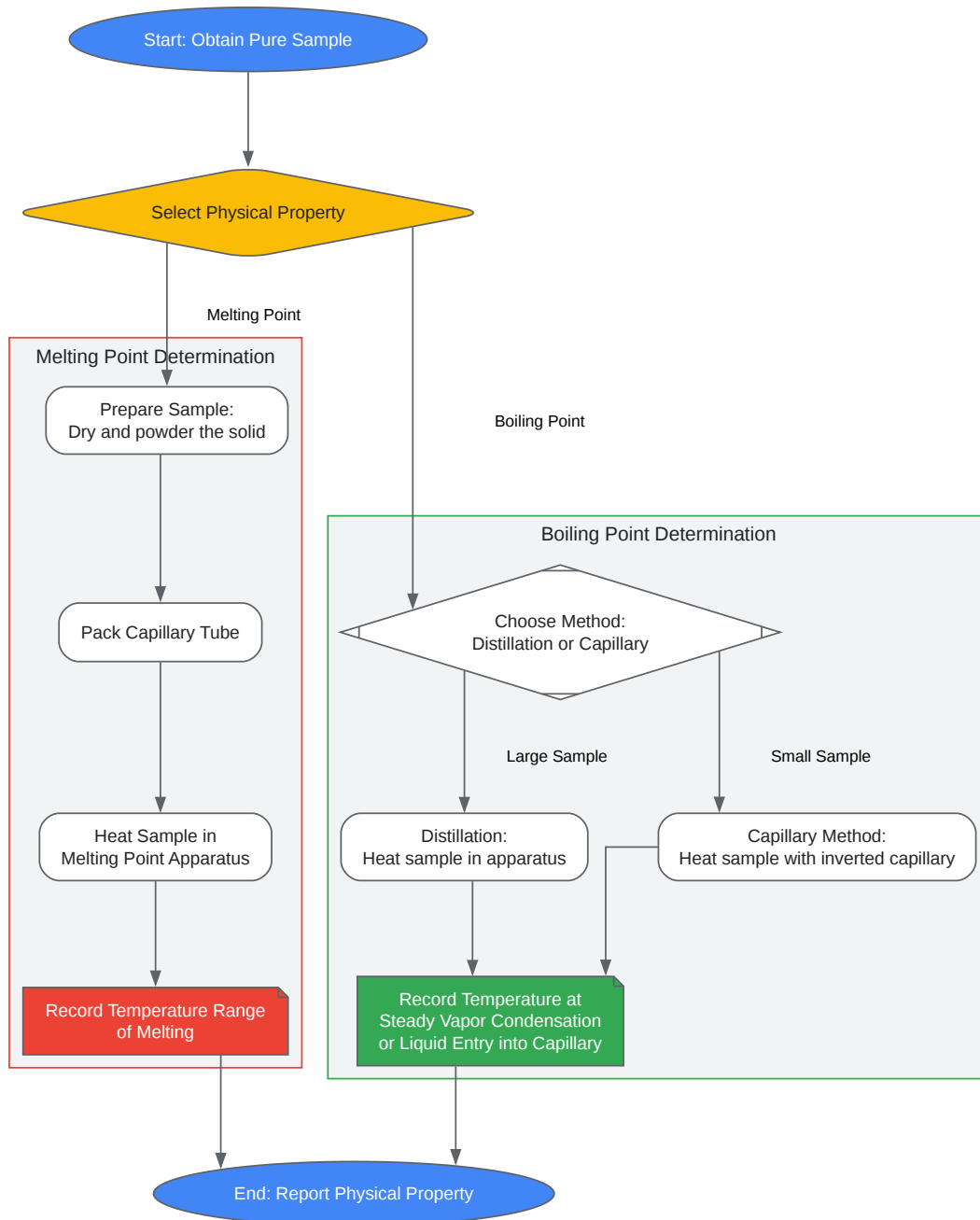
- Apparatus: A melting point apparatus (such as a Mel-Temp or a digital instrument) or a Thiele tube, and a capillary tube.[10][12]
- Procedure:

- A small amount of the finely powdered, dry solid sample is packed into the sealed end of a capillary tube.[\[11\]](#)
- The capillary tube is placed in the heating block of the melting point apparatus or attached to a thermometer and immersed in a Thiele tube.[\[10\]](#)[\[12\]](#)
- The sample is heated at a controlled rate. A rapid heating rate can be used initially to determine an approximate melting range, followed by a slower, more precise heating rate (e.g., 1-2 °C per minute) for an accurate measurement.[\[12\]](#)
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the last crystal of the solid melts is recorded as the end of the melting range. For a pure substance, this range is typically narrow (0.5-1 °C).[\[12\]](#)

Workflow Visualization

The following diagram illustrates the generalized experimental workflow for determining the boiling and melting points of a chemical substance like **2-Methoxyethyl acetate**.

Experimental Workflow for Physical Property Determination

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. thinksrs.com [thinksrs.com]
- 2. 2-methoxyethyl acetate [stenutz.eu]
- 3. ICSC 0476 - 2-METHOXYETHYL ACETATE [inchem.org]
- 4. 2-Methoxyethanol acetate - DCCEEW [dcceew.gov.au]
- 5. 2-METHOXYETHYL ACETATE (METHYL CELLOSOLVE ACETATE; ETHYLENE GLYCOL METHYL ACETATE) | Occupational Safety and Health Administration [osha.gov]
- 6. 2-Methoxyethyl acetate, 100 ml, CAS No. 110-49-6 | A to Z | Chemicals | Carl ROTH - International [carlroth.com]
- 7. chemconnections.org [chemconnections.org]
- 8. uomus.edu.iq [uomus.edu.iq]
- 9. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 10. SSERC | Melting point determination [sserc.org.uk]
- 11. westlab.com [westlab.com]
- 12. chem.ucalgary.ca [chem.ucalgary.ca]
- To cite this document: BenchChem. [Physical properties of 2-Methoxyethyl acetate boiling point and melting point]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086879#physical-properties-of-2-methoxyethyl-acetate-boiling-point-and-melting-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com